

Commercial Availability and Synthetic Applications of 2,6-Heptanedione: A Technical Guide

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Compound of Interest

Compound Name: 2,6-Heptanedione

Cat. No.: B080457

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Abstract

2,6-Heptanedione (CAS No. 13505-34-5) is a key diketone used as a building block in organic synthesis, particularly in the formation of cyclic compounds. Its symmetric structure allows for versatile intramolecular reactions, making it a valuable intermediate in the synthesis of complex molecules, including pharmaceuticals. This guide provides an in-depth overview of the commercial availability of **2,6-Heptanedione**, its key chemical properties, and detailed experimental protocols for its application in the synthesis of cyclic ketones.

Commercial Availability and Suppliers

2,6-Heptanedione is readily available from a variety of chemical suppliers, primarily based in China. It is offered in a range of purities, typically from 95% to over 98%, and can be purchased in quantities ranging from grams to kilograms. The table below summarizes a selection of global suppliers for **2,6-Heptanedione**.

Supplier	Purity	Available Quantities	Location
Amadis Chemical Company Limited	97%	mg, g, kg	China
Chengdu Kamel Pharmaceutical Co., Ltd	98%	1g, 10g, 100g, 1kg	China
GIHI CHEMICALS CO.,LIMITED	99%	1kg (Min. Order)	China
Hangzhou Lingrui Chemical Co.,Ltd	Not Specified	Not Specified	China
Henan Kanbei Chemical Co.,LTD	≥99%	Not Specified	China
Jiangsu aikang biomedical research and development co., LTD	95% (HPLC or GC)	1g, 5g, 10g	China
JW & Y Pharmed Co., Ltd.	96%	1g, 5g, 25g, 100g, 250g	China
Molport	96%, >95%	100mg - 2.5g	Global (Marketplace)
Ningbo Benkang jishi Pharmaceutical Technology Co., Ltd.	98% (HPLC)	1g, 10g, 100g	China
SAGECHEM LIMITED	Not Specified	Not Specified	China
ShanDong Look Chemical Co.,Ltd.	99%	1kg/bag, 25kg/bag	China
SHANGHAI SYSTEAM BIOCHEM CO., LTD.	Not Specified	100g (Min. Order)	China
Synchem	95%	On Demand	Germany

Xi'an Eastling biotech
Co., Ltd.

High Purity

Foil bag, Drum

China

Physicochemical Properties

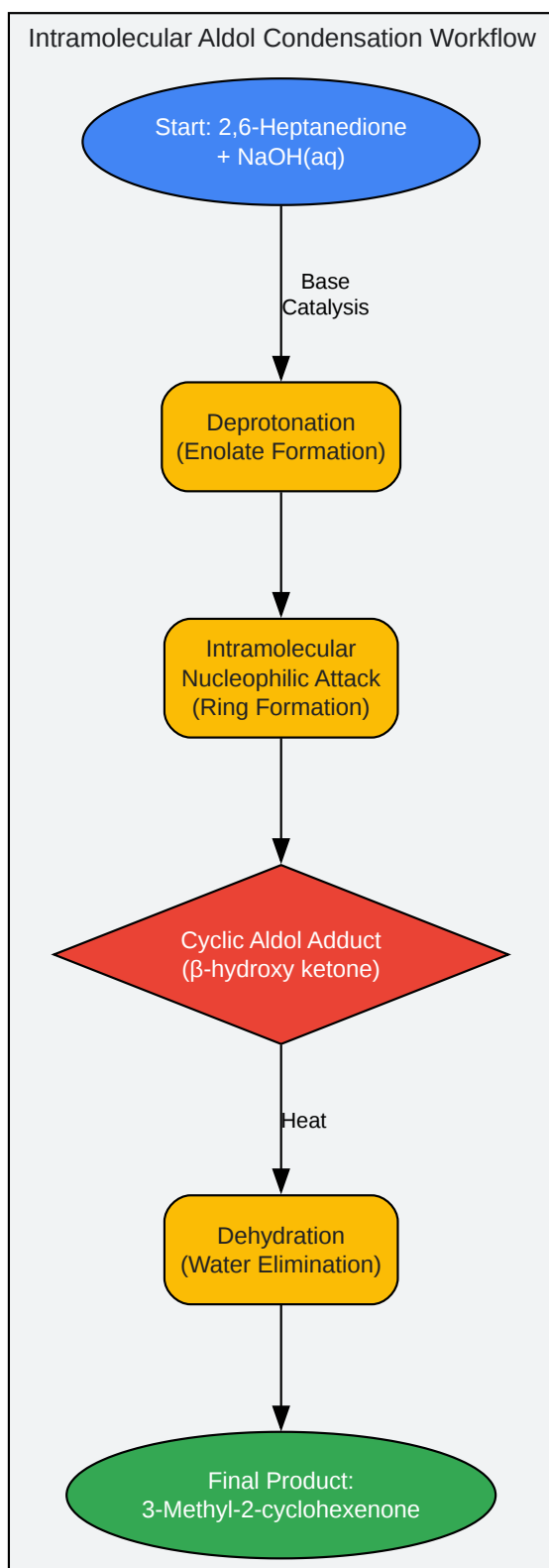
Property	Value	Reference
CAS Number	13505-34-5	[1]
Molecular Formula	C7H12O2	[1]
Molecular Weight	128.17 g/mol	[1]
Appearance	White to yellow solid/crystals	
Melting Point	33-34 °C	[2]
Boiling Point	221-224 °C (at 760 mmHg)	[2]
IUPAC Name	heptane-2,6-dione	[1]
Synonyms	2,6-Heptadione	[1]

Key Synthetic Application: Intramolecular Aldol Condensation

A primary application of **2,6-heptanedione** in organic synthesis is its use in base-catalyzed intramolecular aldol condensation to form a six-membered ring, specifically 3-methyl-2-cyclohexenone.[2][3][4] This reaction is a fundamental method for constructing cyclic systems and is valuable in the synthesis of more complex molecules.[2]

Reaction Mechanism and Workflow

The reaction proceeds via the formation of an enolate ion at one of the alpha-carbons, followed by an intramolecular nucleophilic attack on the other carbonyl group to form a cyclic intermediate.[3][4] Subsequent dehydration (elimination of a water molecule) upon heating yields the stable α,β -unsaturated cyclic ketone.[4]



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Intramolecular Aldol Condensation Workflow

Experimental Protocol: Synthesis of 3-Methyl-2-cyclohexenone

The following is a representative experimental protocol for the intramolecular aldol condensation of **2,6-heptanedione**.

Materials:

- **2,6-Heptanedione**
- Aqueous Sodium Hydroxide (e.g., 5% w/v)
- Diethyl ether or Ethyl acetate (for extraction)
- Saturated Sodium Chloride solution (Brine)
- Anhydrous Magnesium Sulfate or Sodium Sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and filtration

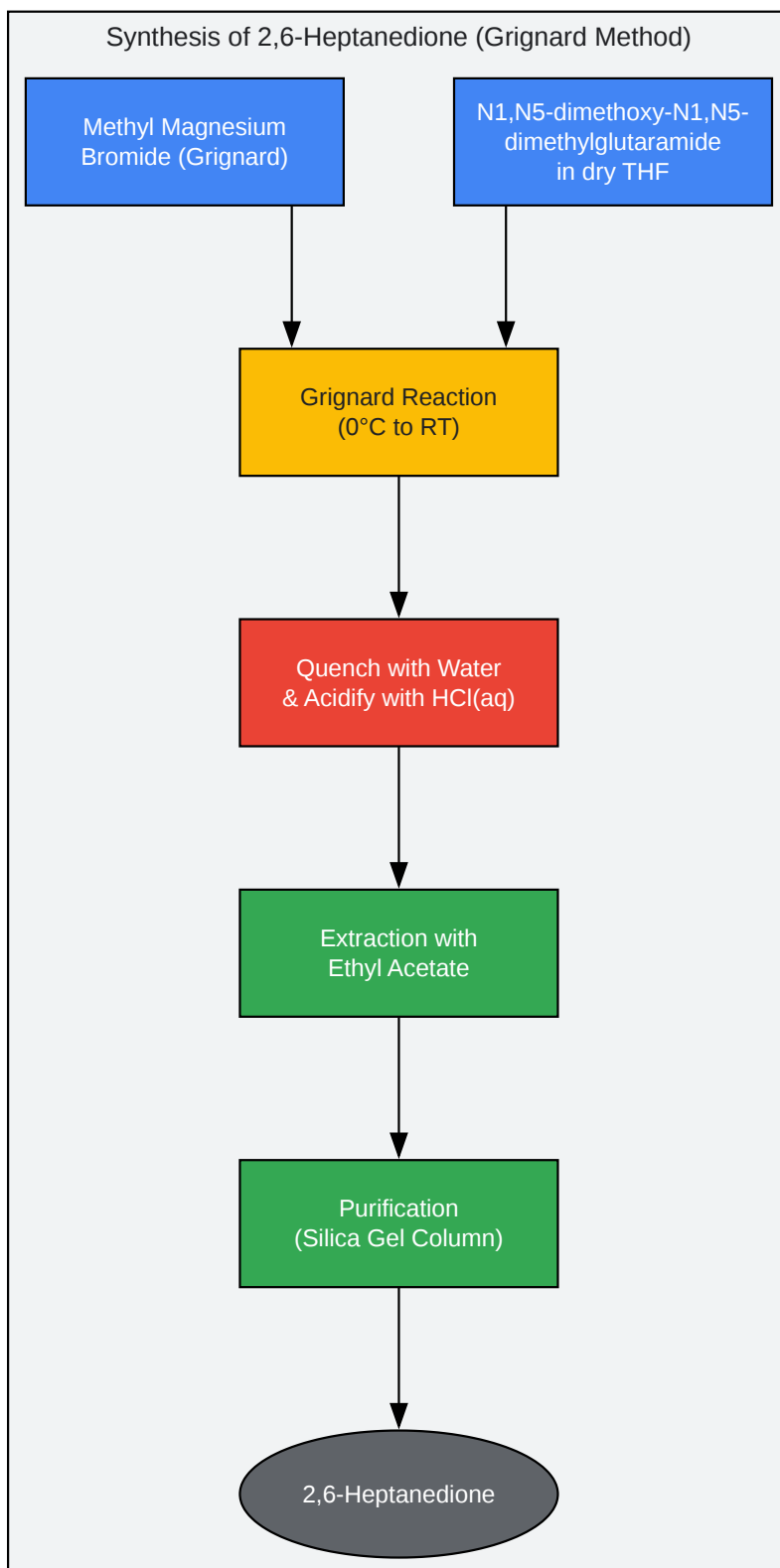
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve **2,6-heptanedione** in a suitable volume of aqueous sodium hydroxide solution.
- **Reaction:** Heat the mixture to reflux with vigorous stirring. The reaction progress can be monitored by Thin Layer Chromatography (TLC).

- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Transfer the mixture to a separatory funnel and extract the product with diethyl ether or ethyl acetate (3x).
- **Washing:** Combine the organic layers and wash with water and then with brine to remove any remaining base and dissolved salts.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** The crude product can be further purified by distillation or column chromatography to yield pure 3-methyl-2-cyclohexenone.

Synthesis of 2,6-Heptanedione

For researchers interested in the synthesis of **2,6-heptanedione**, several routes have been reported. One notable method involves the reaction of diketene with formaldehyde in an aqueous medium.^[5] Another approach utilizes a Grignard reaction between methyl magnesium bromide and N1,N5-dimethoxy-N1,N5-dimethylglutaramide.^[6]



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Synthetic Workflow for **2,6-Heptanedione**

Safety Information

2,6-Heptanedione should be handled with appropriate safety precautions in a well-ventilated area or fume hood. It is advisable to wear personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.^[7]

Conclusion

2,6-Heptanedione is a commercially accessible and synthetically versatile building block, particularly for the construction of six-membered ring systems, which are prevalent in many biologically active molecules. Its utility in intramolecular aldol condensations provides a reliable method for accessing functionalized cyclohexenones, making it a valuable tool for researchers in organic synthesis and drug discovery.

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